

Fictional Substance Safety Guide: Personal Protective Equipment and Handling of Tannagine

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Compound of Interest

Compound Name: Tannagine

Cat. No.: B14760041

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Disclaimer: **Tannagine** is a fictional substance from the video game "The Outer Worlds." The following information is a simulated safety and handling guide created to fulfill the structural and content requirements of the prompt. It is based on established protocols for handling potent, hazardous compounds in a laboratory setting. This information should not be used for any real-world application.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling the potent, fictional neuroactive compound **Tannagine**.

Hazard Identification and Exposure Limits

Tannagine is a highly potent neuroactive compound requiring stringent handling protocols to prevent occupational exposure.^{[1][2]} It is presumed to be toxic via inhalation, dermal contact, and ingestion.^[2] The primary risk is acute neurotoxicity, with potential for long-term effects with repeated exposure.^{[3][4]} All operations must be conducted within designated containment areas.

Quantitative exposure data and handling parameters are summarized below. These values dictate the required level of engineering controls and personal protective equipment.

Parameter	Value	Unit	Notes
Occupational Exposure Limit (OEL)	10	µg/m ³	8-hour Time-Weighted Average (TWA)[5]
Short-Term Exposure Limit (STEL)	40	µg/m ³	15-minute TWA[1]
Recommended Storage Temperature	2-8	°C	Refrigerated, protect from light
Inactivation Agent	0.5 M Sodium Hypochlorite	Solution	Minimum 30-minute contact time
Solubility	Soluble in DMSO, Ethanol	-	Poorly soluble in water

Personal Protective Equipment (PPE) Requirements

The use of appropriate PPE is mandatory to create a barrier between the handler and the hazardous material.[6] PPE reduces the risk of exposure through inhalation, skin contact, and splashing.[3][6]

2.1. Standard Handling (Inside a Certified Fume Hood or Isolator):

- Gloves: Double-gloving with nitrile gloves is required.[7] Ensure gloves are compatible with any solvents being used.
- Lab Coat: A dedicated, disposable lab coat or gown.[7]
- Eye Protection: Safety glasses with side shields.[7]

2.2. High-Risk Operations (Weighing Lyophilized Powder, Potential for Aerosolization):

- All procedures involving solid **Tannagine** must be performed within a containment isolator or a certified chemical fume hood.[8]
- Respiratory Protection: When not working in an isolator, a NIOSH-approved N95 respirator is required to protect against inhalation of aerosolized particles.[6]

- Face Protection: A face shield should be worn in addition to safety glasses when there is a risk of splashing.^[7]

Operational Plan: Step-by-Step Handling Protocols

A holistic approach to handling potent compounds involves strict procedures at every stage, from receiving to disposal.^{[1][2]}

3.1. Receiving and Unpacking

- Verification: Confirm the shipment in a designated receiving area. Do not open it in general lab spaces.
- Inspection: Don appropriate PPE (gloves, lab coat, safety glasses). Place the package inside a chemical fume hood.
- Decontamination: Carefully open the secondary container. Check the primary container for any signs of damage or leaks. If compromised, initiate spill procedures immediately.
- Transport: Transport the sealed primary container in a labeled, durable, and leak-proof secondary container to the designated storage area.^[7]

3.2. Storage

- Location: Store **Tannagine** in a dedicated, clearly labeled, and ventilated refrigerator (2-8°C).
- Segregation: Ensure it is stored away from incompatible materials, such as strong oxidizing agents.^{[9][10]}
- Access Control: Access to the storage location must be restricted to authorized personnel only.

3.3. Preparation of Solutions (Experimental Use)

- Work Area Preparation: All work must be performed inside a certified chemical fume hood or a glovebox isolator.^[8] Line the work surface with absorbent, disposable bench paper.

- Pre-Calculation: Calculate all required amounts before beginning work to minimize time handling the active compound.
- Weighing (Solid Form): If weighing lyophilized powder, this must be done within a containment system like an isolator or a ventilated balance enclosure to prevent aerosolization.[\[7\]](#)[\[8\]](#)
- Reconstitution: Add solvent to the vial containing the solid **Tannagine** slowly to avoid splashing. Use aerosol-resistant pipette tips.[\[7\]](#)
- Labeling: Immediately label the prepared solution with the compound name, concentration, solvent, date, and hazard symbols.

3.4. Spill Management

- Evacuate: Alert personnel and evacuate the immediate area. Restrict access.
- Don PPE: Put on full protective gear, including a respirator, double gloves, a disposable gown, and eye/face protection.
- Containment: For liquid spills, cover with an absorbent material. For solid spills, gently cover with damp paper towels to avoid raising dust.
- Neutralization: Working from the outside in, apply a 0.5 M sodium hypochlorite solution to the spill area. Allow for a 30-minute contact time.
- Cleanup: Collect all contaminated materials (absorbent, paper towels, etc.) using forceps or other tools and place them into a labeled hazardous waste container.[\[11\]](#)
- Final Decontamination: Clean the spill area again with the inactivation agent, followed by water, and then 70% ethanol.
- Waste Disposal: Dispose of all contaminated materials as hazardous pharmaceutical waste.[\[12\]](#)[\[13\]](#)

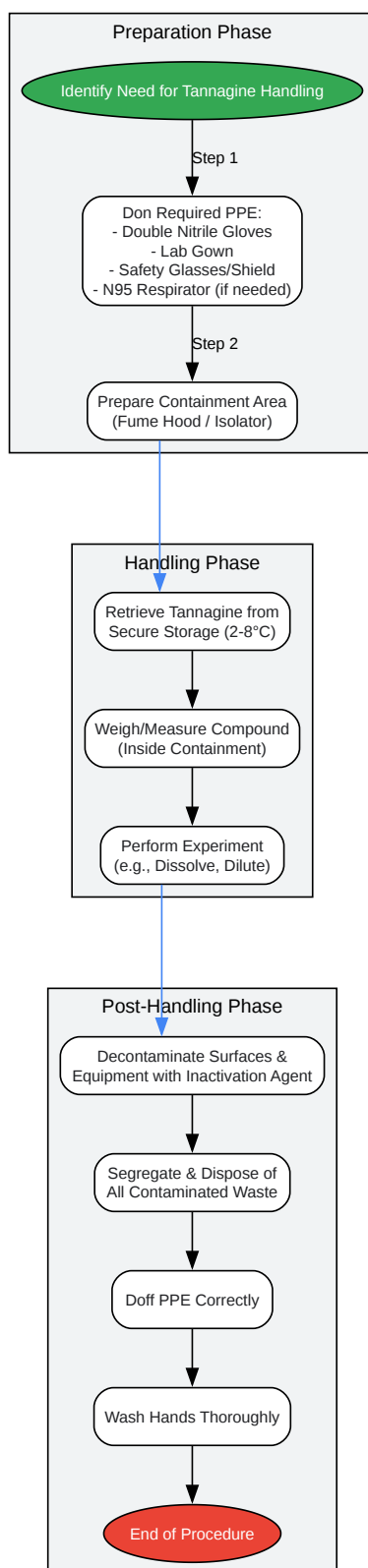
Disposal Plan

All **Tannagine**-contaminated waste is considered hazardous pharmaceutical waste and must be disposed of according to EPA, state, and local regulations.[\[11\]](#)[\[12\]](#)

- **Waste Segregation:** Use dedicated, clearly labeled, leak-proof waste containers for all disposable items that have come into contact with **Tannagine** (e.g., gloves, pipette tips, vials, gowns).[\[11\]](#) These containers should be colored differently from regular lab trash.[\[11\]](#)
- **Sharps:** Needles and other sharps must be placed in a designated "HAZARDOUS DRUG WASTE ONLY" sharps container.[\[11\]](#)
- **Liquid Waste:** Unused solutions should be inactivated with a 0.5 M sodium hypochlorite solution (30-minute contact time) before being collected by a licensed hazardous waste disposal company. Do not pour **Tannagine** waste down the drain.[\[12\]](#)
- **Final Disposal:** All hazardous waste must be collected by a certified hazardous waste management company for high-temperature incineration at a permitted facility.[\[12\]](#)[\[13\]](#)

Workflow Visualizations

The following diagrams illustrate key procedural workflows for handling **Tannagine** safely.



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Caption: Workflow for routine handling of **Tannagine**.



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Caption: Logical relationship for **Tannagine** spill response.

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